m-Toluenesulfonyl Fluoride: Physicochemical State & Technical Handling Guide

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Compound of Interest

Compound Name:	*m-Toluenesulfonyl fluoride*
CAS No.:	*454-66-0*
Cat. No.:	*B3052800*

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Executive Summary

The Bottom Line:**m-Toluenesulfonyl fluoride** (3-methylbenzenesulfonyl fluoride, CAS 454-66-0) is a liquid at standard ambient temperature and pressure (SATP).[1]

This distinguishes it sharply from its structural isomer, p-toluenesulfonyl fluoride (Tos-F), which is a crystalline solid. Confusion often arises in literature and inventory management due to the similar nomenclature and the general expectation that "tosyl" derivatives are solids. This guide provides a definitive technical breakdown of the physicochemical properties, synthesis, and SuFEx (Sulfur-Fluoride Exchange) applications of **m-toluenesulfonyl fluoride** (m-TSF).

Part 1: The Physicochemical Dichotomy

Liquid vs. Solid: The Symmetry Effect

The physical state of disubstituted benzene derivatives is heavily influenced by molecular symmetry and crystal packing efficiency.

- The para isomer (p-TSF): Highly symmetrical (

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or near

local symmetry). This allows for efficient crystal packing, resulting in a solid state at room temperature (

).

- The meta isomer (m-TSF): The 1,3-substitution pattern breaks the symmetry, disrupting the crystal lattice energy. Consequently, the melting point is depressed below room temperature, resulting in a dense, viscous liquid.

Comparative Data Table

The following table consolidates the critical constants for accurate identification and handling.

Property	m-Toluenesulfonyl Fluoride	p-Toluenesulfonyl Fluoride	m-Toluenesulfonyl Chloride
CAS Number	454-66-0	455-16-3	1899-93-0
Physical State (25°C)	Liquid	Solid (Crystalline)	Liquid
Melting Point	< 20°C (approx.)	41–42°C	--
Density	1.258 g/mL	N/A (Solid)	1.314 g/mL
Boiling Point	~108°C (at 15 mmHg)	112°C (at 16 mmHg)	252°C (at 760 mmHg)
Reactivity Class	SuFEx Electrophile	SuFEx Electrophile	Traditional Electrophile

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> *Critical Handling Note: Because m-TSF is a liquid, it should be dispensed by volume (using density*
>
>) or weighed directly into tared reaction vessels. Do not attempt to recrystallize unless you are specifically targeting low-temperature crystallization for X-ray analysis.

Part 2: Synthesis & Purification

The liquid state of m-TSF necessitates specific purification strategies (distillation or chromatography) rather than the recrystallization techniques used for p-TSF.

Synthesis Protocol: Fluorination of Sulfonyl Chlorides

The most robust route to m-TSF is the nucleophilic substitution of m-toluenesulfonyl chloride (m-TsCl) using potassium bifluoride (KHF

) or potassium fluoride (KF).

Reaction Scheme:

Step-by-Step Methodology:

- Setup: Charge a round-bottom flask with m-toluenesulfonyl chloride (1.0 equiv) and acetonitrile (2.0 M concentration).
- Activation: Add a saturated aqueous solution of KHF

  (2.0 equiv). Note: KF can be used, but KHF

  often provides a more aggressive fluoride source in biphasic systems.
- Reaction: Stir vigorously at room temperature for 4–6 hours. Monitor by TLC (the fluoride is usually less polar than the chloride) or GC-MS.

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- Workup:
  - Dilute with water and extract with ethyl acetate (
).
  - Wash combined organics with brine.
  - Dry over anhydrous MgSO
    and concentrate in vacuo.
- Purification (Crucial):
  - Crude State: The crude oil may contain traces of unreacted chloride or hydrolyzed sulfonic acid.
  - Method: Flash column chromatography (SiO
    , Hexanes/EtOAc gradient 95:5 to 80:20).
  - Result: Pure m-TSF is obtained as a clear, colorless oil.

Part 3: Applications in SuFEx Chemistry

m-TSF serves as a "connective hub" in Sulfur-Fluoride Exchange (SuFEx) chemistry, a next-generation click chemistry platform pioneered by K. Barry Sharpless.

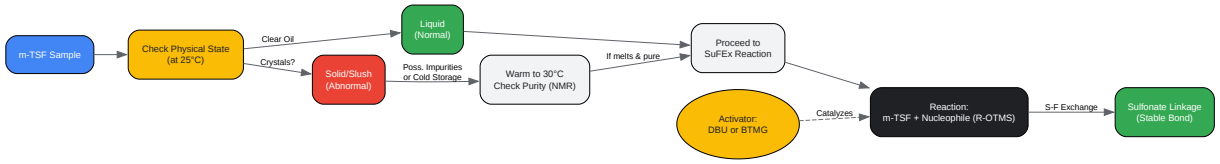
Why m-TSF?

- Hydrolytic Stability: Unlike sulfonyl chlorides, m-TSF resists hydrolysis in water at neutral pH. It requires activation (e.g., by DBU or BTMG) to react.
- Bioconjugation: The liquid state allows for easier creation of emulsions or stock solutions in DMSO for protein labeling.
- Probe Design: The meta-methyl group provides a different steric vector than the para-isomer, useful for probing enzyme active site pockets.

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Workflow Visualization

The following diagram illustrates the decision matrix for handling m-TSF and its activation pathway in SuFEx.



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Figure 1: Operational workflow for verifying m-TSF physical state and deploying it in SuFEx coupling.

Part 4: Standard Operating Procedure (SOP) for SuFEx Coupling

Objective: Covalent attachment of m-TSF to a phenol derivative (Ar-OH) or silyl ether (Ar-OTMS).

Reagents:

- **m-Toluenesulfonyl fluoride** (1.0 equiv)
- Phenol substrate (1.0 equiv)
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (1.2 equiv)
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM)

Protocol:

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- Preparation: Dissolve the phenol substrate in MeCN (0.1 M).
- Addition: Add m-TSF via micropipette (calculate volume using

).
  - Calculation: Volume (

    L) = [Mass (mg) / 1.258]

    1000.
- Activation: Add DBU dropwise. The reaction mixture may warm slightly.
- Monitoring: Stir at room temperature. S-F exchange is typically fast (< 1 hour). Monitor by TLC.
- Quench: Pour into 1M HCl to neutralize DBU and quench any unreacted phenoxide.
- Isolation: Extract with EtOAc, wash with brine, dry, and concentrate.

References

- Dong, J., et al. (2014).Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry. Angewandte Chemie International Edition. [Link]
- PubChem.Compound Summary: 3-methylbenzenesulfonyl fluoride. [Link][1][2]

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Sources

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- 2. PubChemLite - 3-methylbenzenesulfonyl fluoride (C7H7FO2S) [pubchemlite.lcsb.uni.lu]

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